

safe handling procedures for 5-Methyl-2-nitroaniline in the lab

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Compound of Interest

Compound Name: 5-Methyl-2-nitroaniline

Cat. No.: B1293789

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Safe Handling of 5-Methyl-2-nitroaniline: A Technical Guide

This technical support center provides essential safety information and handling procedures for laboratory personnel working with **5-Methyl-2-nitroaniline**. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address specific issues that researchers, scientists, and drug development professionals may encounter during their experiments.

Hazard Identification and Safety Data

5-Methyl-2-nitroaniline is a chemical compound that presents several hazards. It is classified as toxic if swallowed, in contact with skin, or if inhaled.[1][2] Prolonged or repeated exposure may cause damage to organs.[2][3] Structurally similar chemicals have been associated with methemoglobinemia.[4][5] It is crucial to handle this substance with appropriate safety precautions in a well-ventilated area or under a chemical fume hood.[1][3][6]

Property	Value	Source
CAS Number	578-46-1	
Molecular Formula	C7H8N2O2	[5]
Molecular Weight	152.15 g/mol	[5]
Appearance	Yellow leaflets or orange powder	[4]
Melting Point	110-111 °C	
Signal Word	Danger	
Hazard Statements	H301 + H311 + H331 (Toxic if swallowed, in contact with skin or if inhaled), H373 (May cause damage to organs through prolonged or repeated exposure), H411 (Toxic to aquatic life with long lasting effects)	

Experimental Protocol: Weighing and Diluting 5-Methyl-2-nitroaniline

This protocol outlines the safe procedure for weighing and preparing a solution of **5-Methyl-2-nitroaniline**.

Materials:

- **5-Methyl-2-nitroaniline** solid
- Appropriate solvent
- Analytical balance
- Spatula

- Weighing paper or boat
- Volumetric flask
- Beaker
- Magnetic stirrer and stir bar (optional)
- Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves (e.g., nitrile), lab coat, and a NIOSH-approved respirator.^{[4][7]}

Procedure:

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Work within a certified chemical fume hood.
 - Don all required PPE.
- Weighing:
 - Place a weighing paper or boat on the analytical balance and tare it.
 - Carefully use a clean spatula to transfer the desired amount of **5-Methyl-2-nitroaniline** onto the weighing paper. Avoid creating dust.
 - Record the exact weight.
- Dissolution:
 - Carefully transfer the weighed solid into a beaker.
 - Add a small amount of the chosen solvent to the beaker to wet the solid.
 - If necessary, use a magnetic stirrer to aid in dissolution.
 - Once dissolved, quantitatively transfer the solution to the volumetric flask.

- Rinse the beaker with a small amount of solvent and add the rinsing to the volumetric flask to ensure all the compound is transferred.
- Add solvent to the volumetric flask up to the calibration mark.
- Stopper the flask and invert it several times to ensure a homogenous solution.
- Cleanup:
 - Dispose of the weighing paper and any contaminated materials in a designated hazardous waste container.
 - Clean the spatula and any glassware used with an appropriate solvent, collecting the waste for proper disposal.
 - Wipe down the work surface in the fume hood.
 - Remove PPE and wash hands thoroughly.

Troubleshooting Guide & FAQs

Q1: What should I do if I spill **5-Methyl-2-nitroaniline** powder?

A1: In case of a small spill, first, remove all sources of ignition.^[4] Dampen the spilled solid with 60-70% ethanol to prevent dust formation.^[4] Then, transfer the dampened material to a suitable, labeled container for hazardous waste.^[4] Use absorbent paper dampened with the same ethanol solution to clean the area, followed by a soap and water wash.^[4] Seal all contaminated materials, including any contaminated clothing, in a vapor-tight plastic bag for disposal.^[4] For larger spills, evacuate the area and follow your institution's emergency procedures.

Q2: What are the immediate first aid measures in case of exposure?

A2:

- Eyes: Immediately flush with water or normal saline for 20-30 minutes, removing contact lenses if present.^[4] Seek immediate medical attention.^[4]

- Skin: Immediately flood the affected skin with water while removing contaminated clothing.[4] Wash the affected area thoroughly with soap and water.[4] Seek immediate medical attention if symptoms like redness or irritation develop.[4]
- Inhalation: Remove the person to fresh air.[1] If breathing is difficult or stops, provide artificial respiration or oxygen.[3] Call a physician immediately.[1][3]
- Ingestion: Rinse the mouth with water.[1] Do NOT induce vomiting.[8] Call a physician immediately.[1]

Q3: How should I store **5-Methyl-2-nitroaniline**?

A3: Store the chemical in a tightly closed container in a cool, dry, and well-ventilated area.[1][6] It should be stored locked up and away from incompatible materials such as acids, acid chlorides, acid anhydrides, chloroformates, and strong oxidizers.[4][6] The container should be kept under an inert atmosphere and at refrigerated temperatures.[4]

Q4: What type of personal protective equipment (PPE) is required?

A4: The following PPE is mandatory when handling **5-Methyl-2-nitroaniline**:

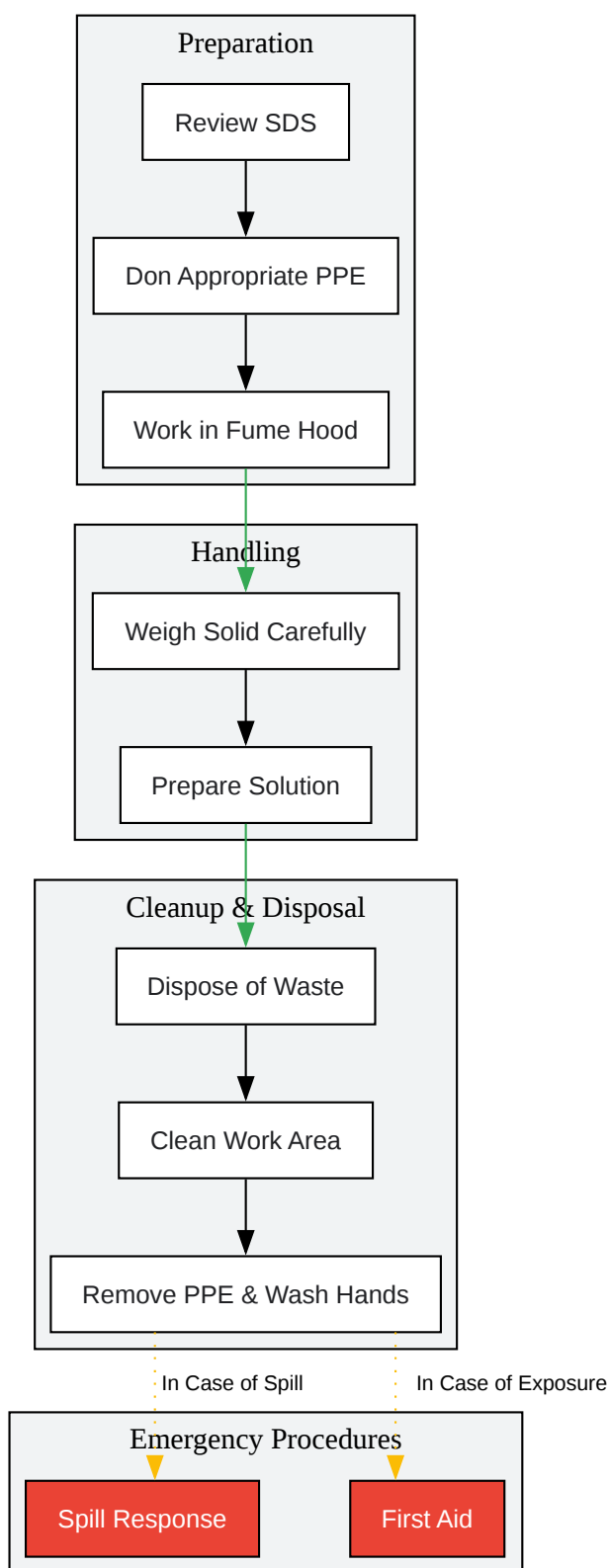
- Eye Protection: Safety glasses with side-shields or chemical safety goggles.[7]
- Skin Protection: A lab coat and chemical-resistant gloves.[1][7]
- Respiratory Protection: When weighing or handling the powder, a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter is recommended.[4][7]

Q5: How should I dispose of waste containing **5-Methyl-2-nitroaniline**?

A5: Dispose of all waste containing this chemical as hazardous waste in accordance with local, regional, and national regulations.[2][6] Do not flush it down the drain.[3][6]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **5-Methyl-2-nitroaniline** in a laboratory setting.



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